

# VUF11418: Application Notes and Protocols for Use in DMSO

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## Compound of Interest

Compound Name: VUF11418

Cat. No.: B560427

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This document provides detailed application notes and protocols for the handling and use of **VUF11418**, a known CXCR3 activator, with a specific focus on its solubility and stability in Dimethyl Sulfoxide (DMSO).

## Introduction

**VUF11418** is a small molecule activator of the C-X-C motif chemokine receptor 3 (CXCR3), a G protein-coupled receptor involved in inflammatory responses.<sup>[1][2]</sup> Its ability to modulate CXCR3 activity makes it a valuable tool for research in immunology and inflammation.<sup>[1][2]</sup> Proper handling and storage of **VUF11418**, particularly when prepared in a DMSO stock solution, are critical for ensuring experimental reproducibility and the integrity of research findings.

## Physicochemical Properties

Property	Value	Reference
Chemical Name	1-((1R,5S)-6,6-dimethylbicyclo[3.1.1]hept-2-en-2-yl)-N-((2'-iodo-[1,1'-biphenyl]-4-yl)methyl)-N,N-dimethylmethanaminium iodide	[3]
CAS Number	1414376-85-4	
Molecular Formula	C <sub>25</sub> H <sub>31</sub> I <sub>2</sub> N	
Molecular Weight	599.33 g/mol	

## Solubility in DMSO

Quantitative analysis indicates that the solubility of **VUF11418** in DMSO is 10 mM.

Solvent	Solubility
DMSO	10 mM

Note: For many organic compounds, moisture-absorbing DMSO can reduce solubility. It is recommended to use fresh, anhydrous DMSO for the preparation of stock solutions.

## Stability and Storage

While specific quantitative stability data for **VUF11418** in DMSO is not readily available in published literature, general best practices for storing small molecules in DMSO should be followed to minimize degradation.

Parameter	Recommendation
Storage of Powder	Store at -20°C for long-term storage.
Storage of DMSO Stock Solution	Aliquot into single-use volumes and store at -80°C.
Freeze-Thaw Cycles	Avoid repeated freeze-thaw cycles to prevent degradation.
Long-term Storage	For extended storage, storing at -80°C is recommended to maintain compound integrity.

General Guidance: It is advisable to prepare fresh dilutions from the stock solution for each experiment. If a stock solution shows any signs of precipitation or color change, it should be discarded.

## Experimental Protocols

### Preparation of a 10 mM VUF11418 Stock Solution in DMSO

Materials:

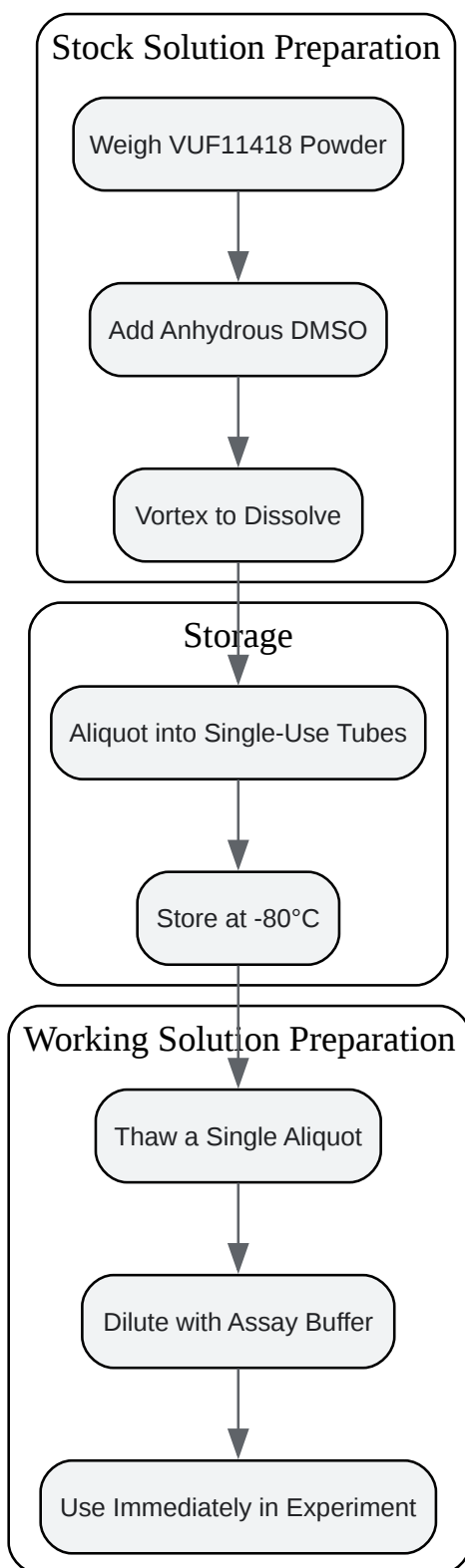
- **VUF11418** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vial or a polypropylene tube
- Vortex mixer
- Calibrated micropipettes

Procedure:

- Calculate the required mass of **VUF11418** to prepare the desired volume of a 10 mM stock solution. For example, to prepare 1 mL of a 10 mM stock solution:

- $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 599.33 \text{ g/mol}$
- $\text{Mass (mg)} = 5.99 \text{ mg}$
- Carefully weigh the calculated amount of **VUF11418** powder and transfer it to the sterile vial.
- Add the calculated volume of anhydrous DMSO to the vial.
- Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (37°C) can be used to aid dissolution if necessary.
- Visually inspect the solution to ensure there are no visible particles.
- Aliquot the stock solution into single-use, light-protected tubes for storage at -80°C.

## Workflow for Preparing Working Solutions

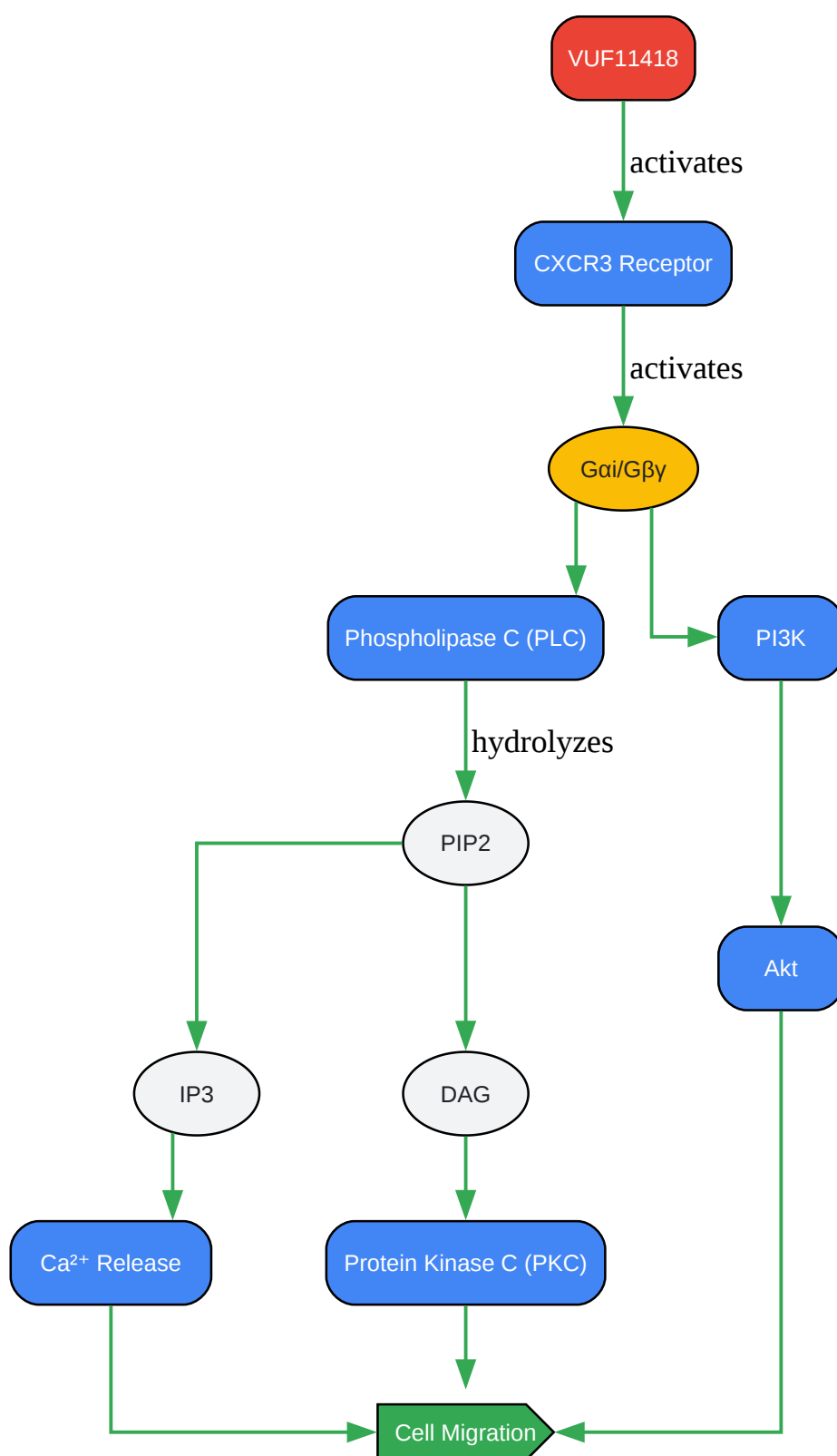


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Preparation of **VUF11418** Working Solutions.

## VUF11418 and the CXCR3 Signaling Pathway

**VUF11418** acts as an activator of CXCR3. CXCR3 is a G protein-coupled receptor that, upon activation by its chemokine ligands (CXCL9, CXCL10, and CXCL11), initiates a cascade of intracellular signaling events. These pathways are crucial in mediating the chemotaxis of activated T cells, NK cells, and other immune cells to sites of inflammation. The activation of CXCR3 leads to the dissociation of the G protein complex, initiating downstream signaling through various pathways, including the phospholipase C (PLC) and phosphoinositide 3-kinase (PI3K) pathways, ultimately leading to cell migration and other effector functions.



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Simplified CXCR3 Signaling Pathway activated by **VUF11418**.

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## References

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